

# Methyl 4-methyl-3-oxopentanoate molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 4-methyl-3-oxopentanoate

Cat. No.: B109357

[Get Quote](#)

## Technical Data Sheet: Methyl 4-methyl-3-oxopentanoate

Audience: Researchers, scientists, and drug development professionals.

This document provides the fundamental chemical properties of **Methyl 4-methyl-3-oxopentanoate**, a versatile compound utilized in various research and development applications.

Also known as Methyl isobutyrylacetate, this compound is a methyl ester derivative of 4-methyl-3-oxopentanoic acid.<sup>[1]</sup> It serves as a significant building block in organic synthesis.<sup>[1]</sup>

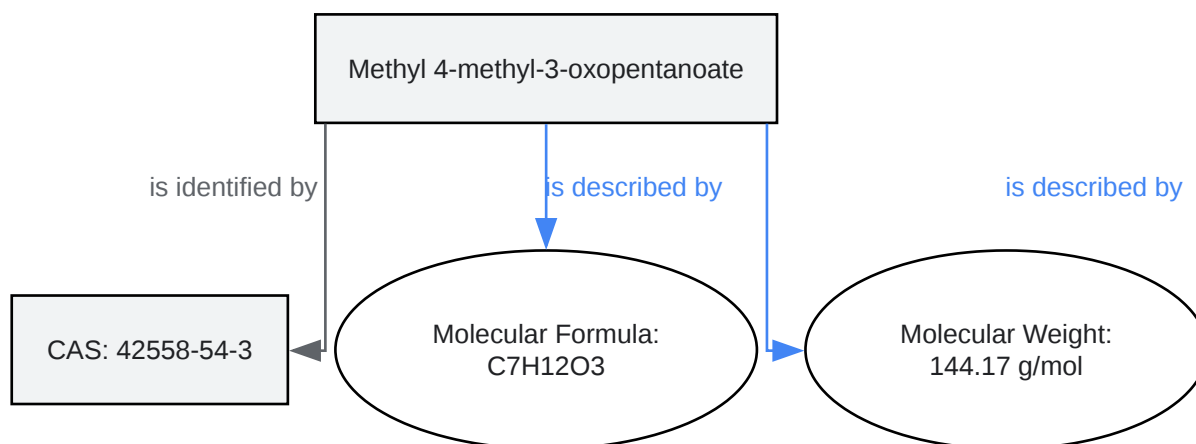
## Chemical Properties

The molecular formula and molecular weight of **Methyl 4-methyl-3-oxopentanoate** are summarized in the table below.

Property	Value
Molecular Formula	C7H12O3 <sup>[1][2][3][4][5]</sup>
Molecular Weight	144.17 g/mol <sup>[1][2][3][4][5]</sup>

## Logical Relationship of Chemical Identifiers

The following diagram illustrates the relationship between the common name, CAS number, and the core chemical properties of **Methyl 4-methyl-3-oxopentanoate**.



[Click to download full resolution via product page](#)

### Chemical Identifier Relationships

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nbinno.com [nbinno.com]
- 2. Methyl 4-methyl-3-oxopentanoate | 42558-54-3 | FM57580 [biosynth.com]
- 3. Methyl 4-methyl-3-oxopentanoate | C7H12O3 | CID 2759969 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. 42558-54-3|Methyl 4-methyl-3-oxopentanoate|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Methyl 4-methyl-3-oxopentanoate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b109357#methyl-4-methyl-3-oxopentanoate-molecular-weight-and-formula>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)